

comparing the efficacy of different guanidinium phosphonate flame retardants

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A Comparative Analysis of Guanidinium Phosphonate Flame Retardants

Guanidinium phosphonates represent a class of effective, halogen-free flame retardants utilized to enhance the fire safety of various materials, particularly cellulosic products like wood and cotton textiles. Their efficacy stems from a synergistic phosphorus-nitrogen (P-N) mechanism that promotes char formation and releases non-combustible gases upon thermal decomposition. This guide provides a comparative overview of the performance of different guanidinium phosphonate-based flame retardants, supported by experimental data from recent studies.

Performance Comparison of Guanidinium Phosphonate Formulations

The flame retardant performance of materials treated with various guanidinium phosphonate compounds and their formulations has been evaluated using several standard fire safety tests. The Limiting Oxygen Index (LOI), UL-94 vertical burning test, cone calorimetry, and thermogravimetric analysis (TGA) are key benchmarks for assessing their effectiveness.

A summary of the quantitative data from comparative studies is presented in the table below. This data highlights the performance of monoguanidine dihydrogen phosphate (MGHP), also referred to as guanidine dihydrogen phosphate (GDP), and diguanidine hydrogen phosphate (DGHP), both alone and in combination with other flame-retardant agents.

Flame Retardant System	Substrate	Limiting Oxygen Index (LOI) (%)	Char Residue (%)	Peak Heat Release Rate (pHRR) Reduction (%)	Total Heat Release (THR) Reduction (%)	Total Smoke Production (TSP) Reduction (%)	UL-94 Rating	Reference
Untreated	Wood	22.4	26.76	-	-	-	-	[1] [2]
Guanidine Dihydrogen Phosphate (GDP)	Wood	43.4 (at 10% concentration)	47.64	Significant	Significant	-	-	[1] [2]
Diguani dine Hydrogen Phosphate (DHP)	Wood	-	45.89	-	-	-	-	[1] [2]
GDP/Zinc Borate (4:1)	Wood	47.8	-	-	-	Significant	-	[1] [3] [4]
Untreated	Cotton	19	-	-	-	-	-	[5]
Monoguanidine Dihydrogen	Cotton	>30	Higher than untreated	-	-	-	M1	[5]

Phosph
ate
(MGHP
)

Diguani
dine
Hydrog
en
Phosph
ate
(DGHP)

Cotton	>30	Higher than untreated	-	-	-	M2	[5]
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MGHP
+ APS

Cotton	60-70	Significantly higher	-	-	-	M1	[5]
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10%

Guanidi
ne
Phosph
ate
(GP)

Plywood	37	-	-	53.2% (from 94.14 to 43.94 MJ/m ²)	89.6% (from 0.77 to 0.08 m ²)	-	[6]
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Key Findings:

- Monoguanidine Dihydrogen Phosphate (MGHP/GDP) vs. Diguandine Hydrogen Phosphate (DGHP): Studies consistently show that MGHP provides superior flame retardant properties compared to DGHP. For instance, on cotton, MGHP formulations achieved a higher M1 rating in the electrical burner test, while DGHP achieved an M2 rating.[5] In applications on wood, GDP resulted in a higher char residue rate (47.64%) compared to DHP (45.89%), indicating better performance in the condensed phase.[1][2]
- Synergistic Effects: The combination of guanidinium phosphonates with other compounds can significantly enhance their efficacy. The addition of 3-amino propylethoxysilane (APS) to MGHP on cotton dramatically increased the LOI value to between 60 and 70%.[5] Similarly, a composite of GDP and zinc borate (ZB) on wood raised the LOI to 47.8% and effectively suppressed smoke generation.[1][3][4]

- Mechanism of Action: Guanidinium phosphonates function in both the condensed and gas phases. During combustion, they decompose to produce phosphoric acid, which promotes the dehydration and charring of the substrate material.[6] Simultaneously, non-combustible gases like ammonia and carbon dioxide are released, which dilute the flammable gases and inhibit combustion in the gas phase.[6][7]

Experimental Protocols

Detailed methodologies are crucial for the accurate interpretation and replication of flame retardancy test results. The following are summaries of the key experimental protocols cited in the comparison.

Limiting Oxygen Index (LOI)

The LOI test determines the minimum concentration of oxygen in an oxygen/nitrogen mixture that is required to sustain the combustion of a sample. A higher LOI value indicates better flame retardancy. An LOI value of 27-28% or higher is typically considered flame retardant.[5] The test is generally performed on vertically oriented samples, and the oxygen concentration is adjusted until the sample self-extinguishes within a specified time after ignition.

Electrical Burner Test (NF P 92-503)

This test is used to classify the flammability of materials. Samples of a specified size (e.g., 180 x 300 mm) are subjected to the flame from an electric burner.[5] The material's response to the flame, including afterflame time, afterglow time, and the extent of damage, is observed to assign a classification rating (e.g., M1 for non-flammable, M2 for low flammability).[5]

Cone Calorimetry (CONE)

The cone calorimeter is one of the most effective instruments for assessing the fire behavior of materials. It measures key parameters such as the heat release rate (HRR), total heat release (THR), time to ignition, and smoke production rate (SPR).[3][4] A reduction in the peak HRR and THR are primary indicators of a flame retardant's effectiveness in reducing the fire hazard of a material.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to evaluate the thermal stability of the material and the amount of char residue left after thermal decomposition. A higher char residue at elevated temperatures generally correlates with better flame-retardant performance in the condensed phase.

Visualizing the Flame Retardancy Mechanism

The following diagram illustrates the general mechanism of action for guanidinium phosphonate flame retardants when applied to a cellulosic substrate.

Caption: Mechanism of Guanidinium Phosphonate Flame Retardancy.

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